

A Comparative Analysis of the Physical Properties of Methyl- and Ethyl-Branched Diesters

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Compound of Interest

Compound Name: *Dimethyl 3-methylglutarate*

Cat. No.: *B101244*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the physical properties of methyl- and ethyl-branched diesters, compounds of significant interest in various applications, including as lubricants, plasticizers, and formulation excipients. Understanding the influence of the type of alkyl branching on the physical characteristics of these molecules is crucial for selecting the optimal compound for specific performance requirements. This analysis is supported by experimental data compiled from various scientific sources.

Introduction to Branched Diesters

Diesters are compounds formed from a dicarboxylic acid and two alcohol molecules. Branching in the alcohol moiety, specifically the presence of methyl or ethyl groups near the ester linkage, significantly influences the molecule's physical properties. This branching disrupts the regular packing of the molecules, which in turn affects properties such as melting point, boiling point, viscosity, and density. Generally, increased branching leads to lower melting and boiling points and reduced viscosity compared to their linear counterparts.^[1]

This guide focuses on the comparative effects of methyl versus ethyl branching. While direct comparative studies across a wide range of diesters are limited, this document synthesizes available data for representative compounds and elucidates the general principles governing their physical behavior.

Data Presentation: Physical Properties

The following tables summarize the available quantitative data for the physical properties of representative methyl- and ethyl-branched diesters. It is important to note that the data has been compiled from various sources and may not have been collected under identical experimental conditions. Therefore, direct comparisons should be made with this in mind.

Table 1: Comparison of Adipate Diesters

Property	Di-(2-methylpropyl) Adipate (Methyl-Branched)	Bis(2-ethylhexyl) Adipate (Ethyl-Branched)
Molecular Formula	C ₁₄ H ₂₆ O ₄	C ₂₂ H ₄₂ O ₄
Molar Mass (g/mol)	258.35	370.6
Melting Point (°C)	-20	-67.8[2]
Boiling Point (°C)	278-280	417[2]
Density (g/cm ³)	0.9534 @ 19°C	0.922 @ 20°C[2]
Viscosity	Not available in searched results	Not available in searched results

Table 2: Comparison of Sebacate Diesters

Property	Di-(2-ethylbutyl) Sebacate (Ethyl-Branched)	Di-(2-ethylhexyl) Sebacate (Ethyl-Branched)
Molecular Formula	C22H42O4	C26H50O4
Molar Mass (g/mol)	370.58	426.68
Pour Point (°C)	-44[3]	-60[3]
Viscosity @ 40°C (cSt)	11.34[4]	11.71[4]
Viscosity @ 100°C (cSt)	3.3[4]	4.9[4]
Viscosity Index	Not available in searched results	Not available in searched results
Flash Point (°C)	Not available in searched results	210 (open cup)[5]
Density (g/mL)	Not available in searched results	0.914 @ 25°C[6]

Experimental Protocols

The data presented in this guide are based on standard experimental methodologies for determining the physical properties of chemical compounds. Below are detailed descriptions of the typical protocols used for the key experiments cited.

Determination of Melting Point

Methodology: The melting point is typically determined using a capillary method. A small, powdered sample of the crystalline diester is packed into a thin-walled capillary tube. The capillary is then placed in a melting point apparatus, which heats the sample at a controlled rate. The temperature at which the substance is observed to transition from a solid to a liquid is recorded as the melting point range. For more precise measurements, Differential Scanning Calorimetry (DSC) can be used, where the heat flow to the sample is measured as a function of temperature.

Determination of Boiling Point

Methodology: The boiling point is determined by distillation. The liquid diester is placed in a distillation flask, and heat is applied. The temperature of the vapor that is in equilibrium with the boiling liquid is measured using a thermometer. The temperature at which the liquid actively boils and the vapor temperature remains constant is recorded as the boiling point at the given atmospheric pressure.

Determination of Density

Methodology: The density of liquid diesters is commonly measured using a pycnometer or a digital density meter.

- **Pycnometer Method:** A pycnometer of a known volume is weighed empty, then filled with the sample liquid and weighed again at a specific temperature. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.
- **Digital Density Meter:** This instrument measures the oscillation frequency of a U-shaped tube filled with the sample. The density is directly proportional to the square of the oscillation period and is calculated by the instrument's software.

Determination of Viscosity

Methodology: The kinematic viscosity of the diesters is typically determined using a capillary viscometer, such as an Ubbelohde viscometer, following standard methods like ASTM D445. The time it takes for a fixed volume of the liquid to flow under gravity through the capillary of the viscometer is measured at a precisely controlled temperature. The kinematic viscosity is then calculated by multiplying the flow time by the calibration constant of the viscometer. Dynamic viscosity can be determined by multiplying the kinematic viscosity by the density of the fluid.^[7]

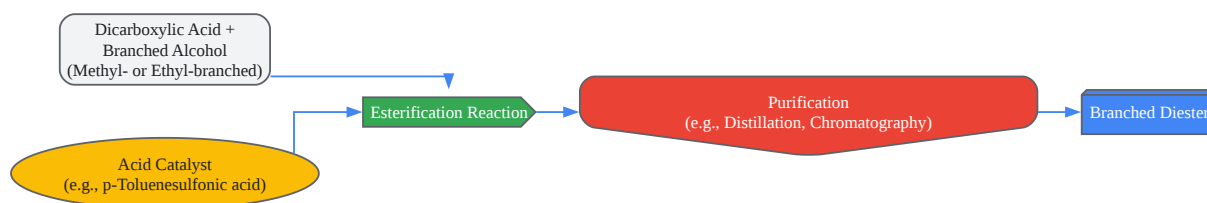
Determination of Pour Point

Methodology: The pour point is determined according to standard methods such as ASTM D97.^{[8][9]} The sample is cooled inside a test jar at a specified rate. At every 3°C interval, the jar is removed and tilted to see if the sample flows. The lowest temperature at which movement of the oil is observed is recorded. The pour point is then calculated as 3°C above this temperature.^{[9][10][11]}

Visualizations

Synthesis of Branched Diesters

The general synthesis of branched diesters involves the esterification of a dicarboxylic acid with a branched alcohol in the presence of an acid catalyst.

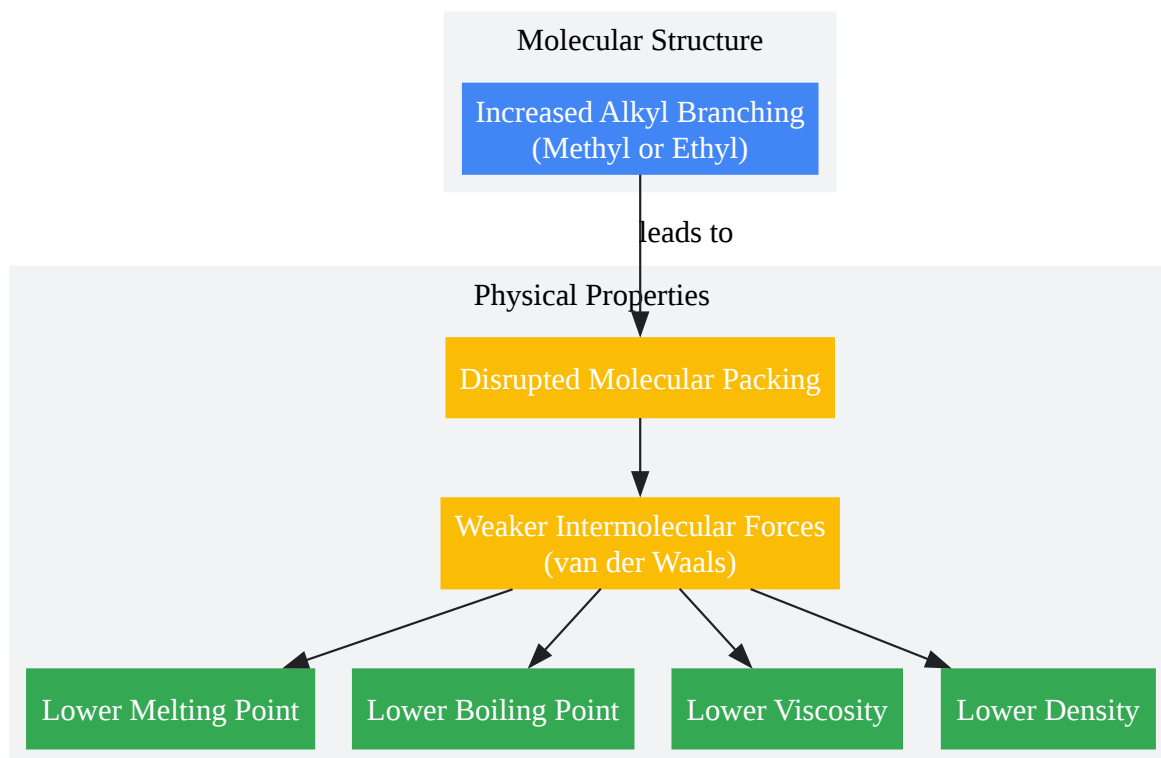


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Caption: General workflow for the synthesis of branched diesters.

Logical Relationship between Branching and Physical Properties

The degree and type of branching in diesters have a predictable effect on their physical properties. Increased branching generally leads to a decrease in intermolecular forces.



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